

Wogonin and Its Derivatives: A Technical Guide to Their Biological Activities

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Wogonin, a flavonoid primarily isolated from the root of Scutellaria baicalensis Georgi, has garnered significant scientific attention for its diverse pharmacological activities. This technical guide provides an in-depth overview of the biological effects of **wogonin** and its derivatives, with a focus on its anticancer, anti-inflammatory, neuroprotective, and antiviral properties. The document details the molecular mechanisms, summarizes quantitative data, provides experimental protocols for key assays, and visualizes the intricate signaling pathways modulated by this promising natural compound. As research into natural products for therapeutic applications continues to expand, **wogonin** presents itself as a compelling candidate for further investigation and drug development.[1][2][3]

Anticancer Activities

Wogonin exerts its anticancer effects through a variety of mechanisms, including the induction of apoptosis, inhibition of cell proliferation, and suppression of metastasis.[1][3] Its activity has been demonstrated across a wide range of cancer cell lines.

Quantitative Data: Anticancer Activity of Wogonin and Its Derivatives



The following table summarizes the half-maximal inhibitory concentration (IC50) values of **wogonin** and its derivatives in various cancer cell lines.

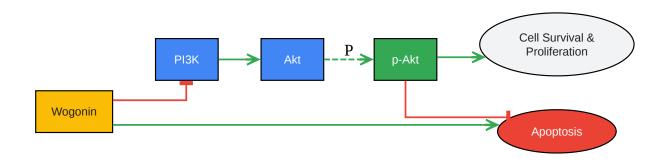
Compound	Cancer Type	Cell Line	IC50 (μM)	Reference
Wogonin	Ovarian Cancer	SKOV3	>20 (72h)	
Wogonin	Ovarian Cancer	SKOV3/DDP (cisplatin- resistant)	>20 (72h)	
Wogonin	Ovarian Cancer	OV2008	>20 (72h)	-
Wogonin	Ovarian Cancer	C13* (cisplatin- resistant)	>20 (72h)	-
Wogonin	Colorectal Cancer	HCT-116	Not specified, dose-dependent inhibition (0-100 μΜ)	
Wogonin	Gastric Cancer	SGC7901	Dose-dependent inhibition (20-200 μmol/L)	-
Wogonin	Gastric Cancer	BGC-823	Dose-dependent inhibition (20-200 μmol/L)	-
Wogonin	Gastric Cancer	MKN-45	Dose-dependent inhibition (20-200 μmol/L)	_
Wogonin Derivative (18n)	Various	Not specified	Low micromolar	-
Wogonin Derivative (20b)	Various	Not specified	Low micromolar	-

Signaling Pathways in Anticancer Activity



Wogonin's anticancer effects are mediated through the modulation of several key signaling pathways.

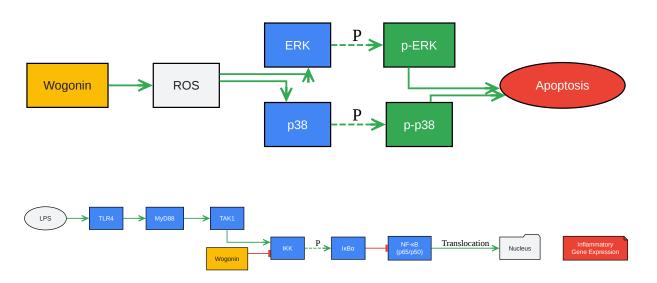
The PI3K/Akt pathway is a crucial regulator of cell survival and proliferation, and its aberrant activation is common in many cancers. **Wogonin** has been shown to inhibit this pathway, leading to decreased cancer cell viability.



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Wogonin inhibits the PI3K/Akt signaling pathway.

The Mitogen-Activated Protein Kinase (MAPK) pathway, including ERK and p38, is involved in the regulation of cell proliferation, differentiation, and apoptosis. **Wogonin** can activate ERK and p38 MAPKs, which contributes to its pro-apoptotic effects in cancer cells.







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